

Safety and Handling of (2-Bromophenyl)acetaldehyde: A Technical Guide

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Compound of Interest

Compound Name: (2-Bromophenyl)acetaldehyde

CAS No.: 96557-30-1

Cat. No.: B125969

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(2-Bromophenyl)acetaldehyde** (CAS No: 96557-30-1), a compound utilized in various research and development applications. Adherence to the following protocols is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

(2-Bromophenyl)acetaldehyde is classified as a hazardous substance. The primary hazards are associated with its oral toxicity and irritant properties.^{[1][2]}

GHS Classification:

The aggregated GHS information indicates the following hazard classifications.^[1]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3

GHS Label Elements:

Pictogram	Signal Word	Hazard Statements
	Warning	H302: Harmful if swallowed.[1] [2] H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H335: May cause respiratory irritation.[1]

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of **(2-Bromophenyl)acetaldehyde**.

Property	Value
Molecular Formula	C ₈ H ₇ BrO
Molecular Weight	199.04 g/mol [1]
Appearance	Solid[2]
Melting Point	No data available
Boiling Point	No data available
Density	No data available
Flash Point	Not applicable[2]
Solubility	No data available

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of the compound.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid breathing dust, vapor, mist, or gas.[3][4]
- Avoid contact with skin and eyes.[3]
- Wear appropriate personal protective equipment (PPE).[4][5]
- Wash hands thoroughly after handling.[4][5]
- Keep away from heat, sparks, and open flames.[6]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[3][4]

- Keep refrigerated at 2-8 °C.[6][7]
- Store away from incompatible materials, such as oxidizing agents.[5]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[7][8]

Personal Protective Equipment (PPE)

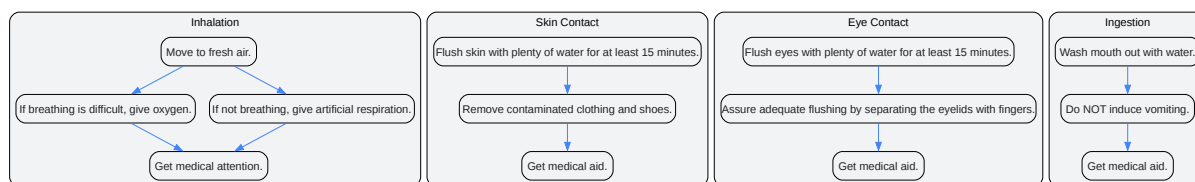
The use of appropriate PPE is mandatory when handling **(2-Bromophenyl)acetaldehyde**.

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or glasses with side-shields.[3][9]
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile rubber).[3][9]
Skin and Body Protection	Standard lab coat. Wear appropriate protective clothing to prevent skin exposure.[3][5]
Respiratory Protection	Use a NIOSH-approved respirator if inhalation of dust or vapors is likely.[10]

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

First-Aid Procedures Workflow



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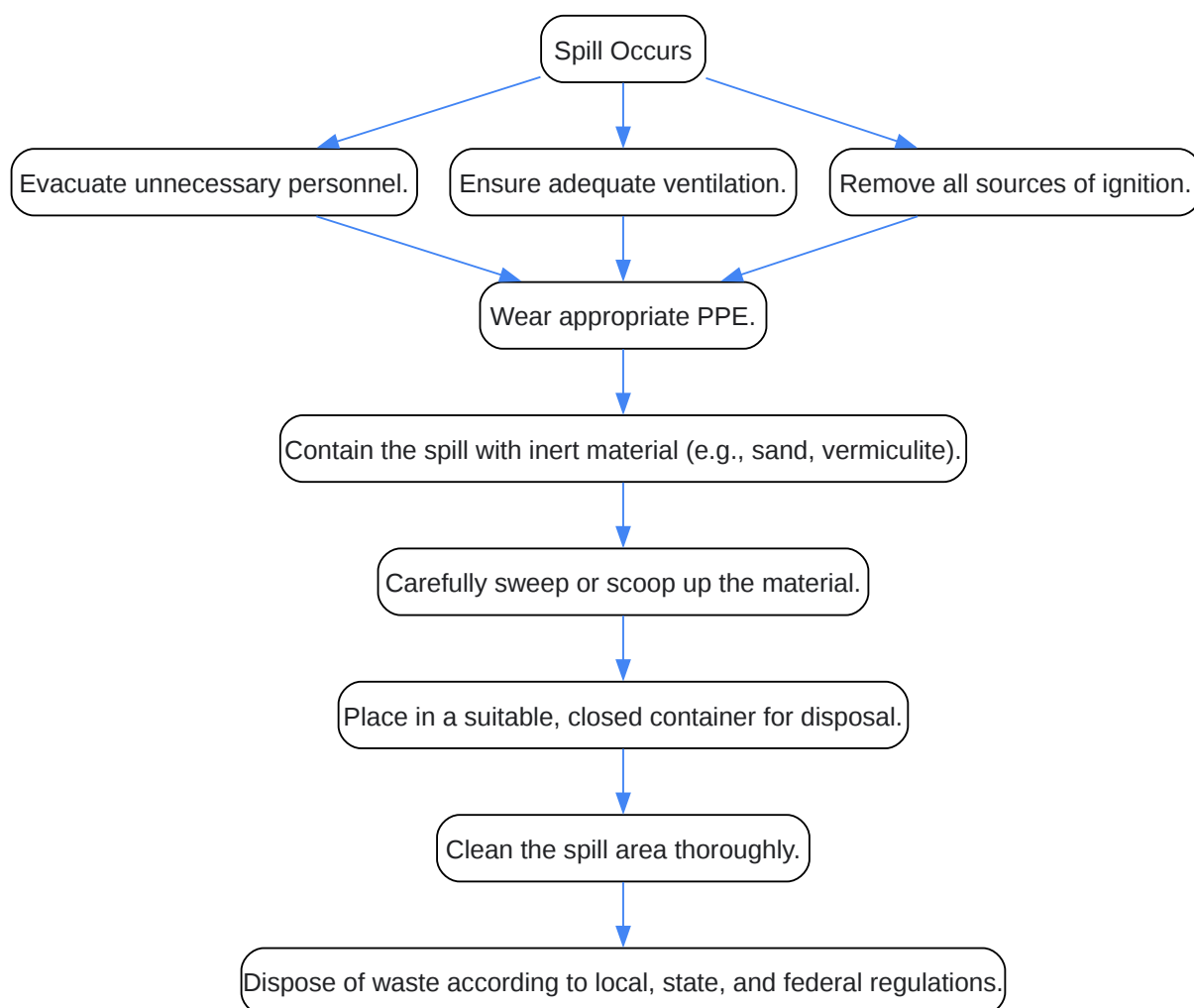
Caption: General first-aid procedures for exposure to **(2-Bromophenyl)acetaldehyde**.

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Seek immediate medical attention.[3]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Spill Response Workflow



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Caption: Step-by-step procedure for responding to a spill of **(2-Bromophenyl)acetaldehyde**.

- Personal Precautions: Evacuate personnel from the area. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment, including

respiratory protection, chemical-resistant gloves, and eye protection.[5][11]

- Environmental Precautions: Prevent the material from entering drains or waterways.[3]
- Methods for Cleaning Up: Absorb the spill with an inert material such as sand or vermiculite. [12] Carefully collect the material and place it into a sealed container for disposal.[5] Clean the affected area thoroughly.

Disposal Considerations

Dispose of **(2-Bromophenyl)acetaldehyde** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service.[3] Do not dispose of it with household garbage or allow it to reach the sewage system.[12]

Reactivity and Stability

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks.[3]
- Incompatible Materials: Oxidizing agents.[5]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and hydrogen bromide.[3]

This technical guide is intended to provide essential safety information. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before handling this chemical. Always refer to the most current Safety Data Sheet (SDS) for complete and detailed information.

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